

Safe Disposal of 3-Methyl-1-penten-3-ol: A Procedural Guide

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Compound of Interest

Compound Name: 3-Methyl-1-penten-3-ol

Cat. No.: B1196925

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **3-Methyl-1-penten-3-ol** (CAS No. 918-85-4), a flammable and harmful liquid.

Hazard Profile and Safety Summary

3-Methyl-1-penten-3-ol is classified as a flammable liquid and is harmful if swallowed^{[1][2]}. Adherence to proper handling and disposal protocols is essential to mitigate risks. The following table summarizes key quantitative data for this chemical.

Property	Value
CAS Number	918-85-4
Molecular Formula	C6H12O
Molecular Weight	100.16 g/mol ^[1]
GHS Hazard Class	Flammable Liquid, Category 3; Acute Toxicity, Oral, Category 4 ^[1]
UN Number	1987 (for Alcohols, n.o.s.)

Step-by-Step Disposal Protocol

The disposal of **3-Methyl-1-penten-3-ol** and its contaminated containers must be managed as hazardous waste. Always consult your institution's environmental health and safety (EHS) guidelines and local regulations, as these may have specific requirements.

1. Personal Protective Equipment (PPE): Before handling the chemical waste, ensure you are wearing appropriate PPE. This includes:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile or neoprene).
- A flame-retardant lab coat.
- Closed-toe shoes. In areas with insufficient ventilation, a respirator may be necessary.

2. Waste Collection:

- Collect waste **3-Methyl-1-penten-3-ol** in a designated, properly labeled, and sealed container.
- The container must be compatible with the chemical and approved for flammable liquid waste.
- Do not mix this waste with other, incompatible waste streams.

3. Labeling and Storage:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Methyl-1-penten-3-ol**," and any other information required by your institution.
- Store the sealed container in a cool, dry, well-ventilated area away from sources of ignition such as heat, sparks, and open flames[2][3].
- Ensure the storage area is equipped with appropriate fire suppression equipment.

4. Disposal:

- Dispose of the contents and the container at an approved waste disposal plant[2][4].

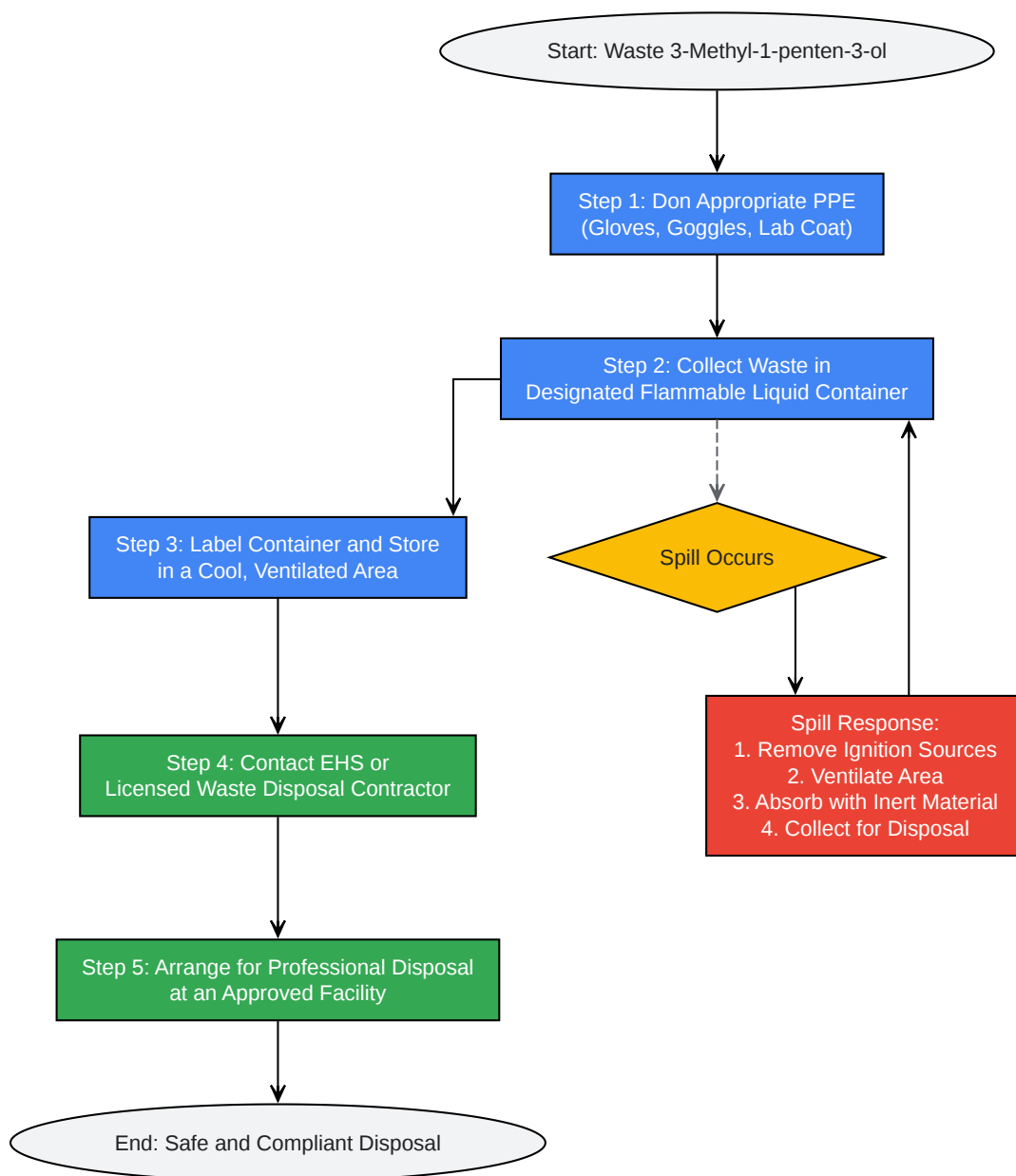
- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Do not pour **3-Methyl-1-penten-3-ol** down the drain or dispose of it with general trash[3].

5. Spill Management:

- In the event of a spill, remove all sources of ignition from the area.
- Ventilate the area of the spill.
- Absorb the spill with an inert material, such as vermiculite, sand, or earth.
- Collect the absorbent material and place it in a sealed, labeled container for disposal as hazardous waste[3].

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Methyl-1-penten-3-ol**.



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Caption: Disposal workflow for **3-Methyl-1-penten-3-ol**.

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